

Elemental analysis expected values for C₆H₇ClFNO

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Compound of Interest

Compound Name: *4-Fluoro-2-methoxypyridine
hydrochloride*

Cat. No.: *B14052556*

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Title: Benchmarking Purity Validation: Elemental Analysis Strategies for Halogenated Small Molecules (C

H

ClFNO)

Executive Summary & Theoretical Baseline

The Challenge: The molecular formula C

H

ClFNO presents a specific analytical challenge: the simultaneous presence of Chlorine (Cl) and Fluorine (F). Standard automated combustion analyzers (CHN/O) often fail to yield accurate results for such compounds because halogens can attack silica combustion tubes (forming volatile SiF

) or form stable metal halides that resist oxidation, leading to "low" Carbon values and instrument corrosion.

The Solution: This guide compares three validation workflows. While High-Resolution Mass Spectrometry (HRMS) confirms identity, only Oxygen Flask Combustion (Schöniger) coupled with Ion Chromatography (IC) provides the quantitative purity data required for regulatory acceptance (E-E-A-T standard).

Theoretical Composition (IUPAC 2025 Standards)

Based on standard atomic weights: C=12.011, H=1.008, Cl=35.45, F=18.998, N=14.007, O=15.999.

Element	Count	Total Mass (g/mol)	Theoretical %	Acceptance Range (%)
Carbon (C)	6	72.066	44.06%	43.66% – 44.46%
Hydrogen (H)	7	7.056	4.31%	3.91% – 4.71%
Chlorine (Cl)	1	35.450	21.67%	21.27% – 22.07%
Fluorine (F)	1	18.998	11.61%	11.21% – 12.01%
Nitrogen (N)	1	14.007	8.56%	8.16% – 8.96%
Oxygen (O)	1	15.999	9.78%	Calculated by difference
Total MW	163.576	100.00%		

Comparative Analysis of Analytical Methods

This section evaluates the three primary methodologies for validating C

H

CIFNO.

Feature	Method A: Automated CHN (Dynamic Flash Combustion)	Method B: Oxygen Flask (Schöniger) + Ion Chromatography	Method C: HRMS (Q-TOF/Orbitrap)
Primary Analyte	C, H, N	F, Cl, S, Br	Molecular Ion ()
Suitability for C H CIFNO	Low. F/Cl interference causes errors.	High. The "Gold Standard" for halogens.	Medium. Confirms ID, not purity.
Interference Mechanism	F attacks quartz tubes; Cl requires Ag- wool traps.	None. Sample is fully mineralized in O	Ion suppression; does not detect inorganic impurities.
Sample Requirement	1–3 mg	5–10 mg	< 0.1 mg
Accuracy	(if optimized)		< 5 ppm (mass accuracy)
Cost/Throughput	Low Cost / High Speed	High Cost / Low Speed (Manual)	High Cost / High Speed

Expert Insight: Why Method A Fails for C H CIFNO

In standard CHN analysis, the sample is combusted at ~950°C.

- Fluorine Interference:** Fluorine reacts with the silica (SiO₂) combustion tube to form SiF₄ (gas). This falsely elevates the apparent "Carbon" signal if the detector is not specific, or damages the thermal conductivity detector (TCD).
- Chlorine Interference:** Chlorine must be trapped by silver wool (Ag). If the trap is saturated, Cl

gas passes to the detector, interfering with N

or CO

quantification.

Recommended Protocol: The "Split-Stream" Workflow

To achieve publication-quality data (JOC/JACS standards) for C

H

Cl/F/O, you must decouple the analysis: use Automated CHN for C/H/N and Oxygen Flask for F/Cl.

Part 1: Automated CHN (Modified for Halogens)

- Instrument: Elementar vario EL cube or PerkinElmer 2400.
- Crucial Modification: Add Tungsten (VI) Oxide (WO₃) or Vanadium Pentoxide (V₂O₅) powder to the tin capsule.
 - Mechanism:^[1]^[2] These oxides act as "combustion aids" and "halogen scrubbers," preventing the formation of stable carbon-halogen bonds that lead to incomplete combustion.
- Trap: Ensure the reduction tube contains fresh silver wool to quantitatively remove Cl and F gases before they reach the TCD.

Part 2: Oxygen Flask Combustion (Schöniger) + IC

This is the self-validating system for the 33.28% halogen mass (Cl+F).

Reagents:

- Absorbing Solution: 0.2 M KOH + 0.3% H

O

(to ensure oxidation of SO

to SO

and reduction of Cl

to Cl

).

- Combustion Paper: Ash-free cellulose filter paper.

Step-by-Step Protocol:

- Weighing: Accurately weigh 5–10 mg of C

H

ClFNO onto the ash-free paper. Fold into a "flag" with a fuse.

- Ignition: Place 10 mL of Absorbing Solution into a 500 mL thick-walled Erlenmeyer flask (Schöniger flask). Flush with 100% Oxygen for 1 min.
- Combustion: Ignite the paper fuse and immediately insert into the flask, inverting it to seal the ground-glass stopper. Safety: Wear a face shield; flask pressure increases rapidly.
- Absorption: Shake vigorously for 30 seconds. Allow to stand for 15–30 minutes to ensure complete absorption of combustion gases (HF and HCl).
- Quantification (Ion Chromatography):
 - Inject the solution into an IC system (e.g., Dionex Integrion).[3]
 - Column: Anion exchange (e.g., Dionex IonPac AS19).
 - Eluent: KOH gradient (10 mM to 45 mM).

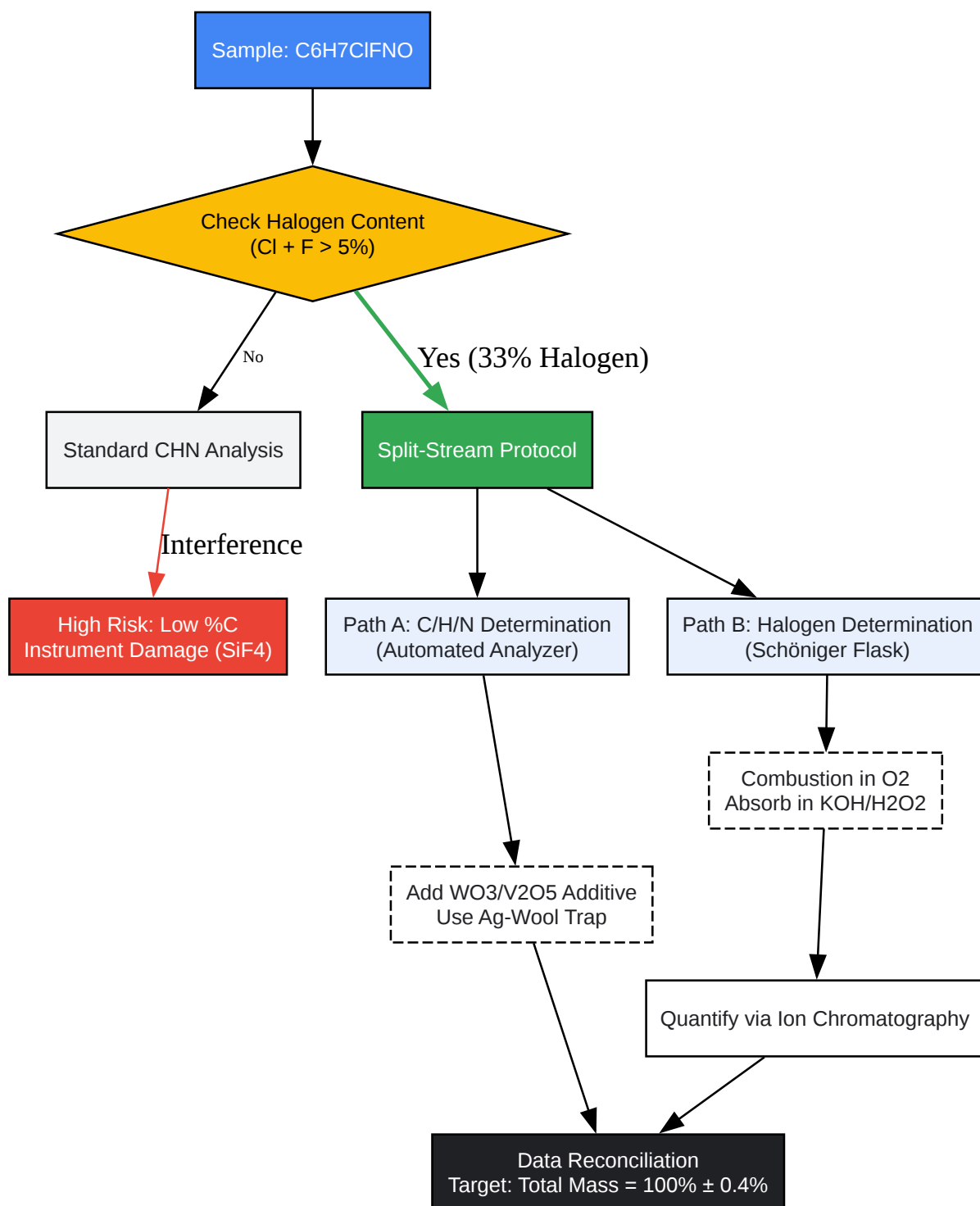
- Validation: Compare retention times against F

and Cl

standards.

Visualization: The Halogen Validation Decision Tree

The following diagram illustrates the logical flow for validating halogenated small molecules, ensuring no interference compromises the data.



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Caption: Figure 1. Optimized "Split-Stream" workflow for validating high-halogen organic molecules, preventing silica corrosion and data skew.

References & Authority

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